

Personal protective equipment for handling Methyl adamantane-1-carboxylate

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Compound of Interest

Compound Name: Methyl adamantane-1-carboxylate

Cat. No.: B026534

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Essential Safety and Handling Guide for Methyl Adamantane-1-carboxylate

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Methyl adamantane-1-carboxylate**, including operational and disposal protocols.

Chemical Identification and Properties

Identifier	Value
Chemical Name	Methyl adamantane-1-carboxylate
CAS Number	711-01-3
Molecular Formula	C ₁₂ H ₁₈ O ₂
Molecular Weight	194.27 g/mol
Appearance	Off-white powder/solid
Boiling Point	79°C @ 1 mmHg
Storage Temperature	2-8°C, sealed in a dry, well-ventilated area

Hazard Identification and Precautionary Measures

Methyl adamantane-1-carboxylate is classified with the following hazards:

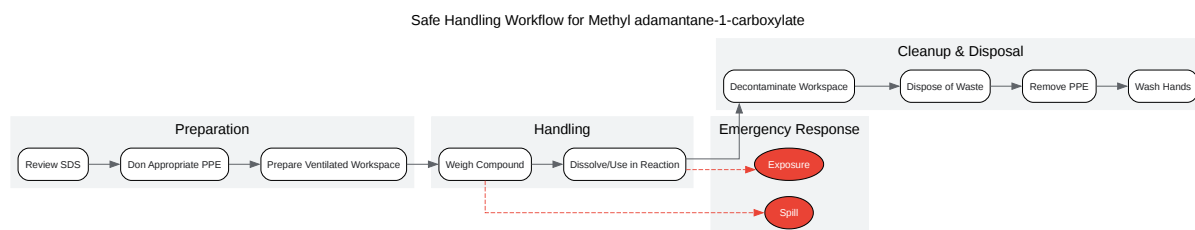
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

To mitigate these risks, the following precautionary measures should be strictly followed:

Precautionary Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3]
P264	Wash skin thoroughly after handling.[1][2][3]
P271	Use only outdoors or in a well-ventilated area.[1][3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
P312	Call a POISON CENTER or doctor if you feel unwell.[1][3]
P332+P313	If skin irritation occurs: Get medical advice/attention.[1][2]
P337+P313	If eye irritation persists: Get medical advice/attention.[1][2]
P362	Take off contaminated clothing and wash before reuse.[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1]
P501	Dispose of contents/container to an approved waste disposal plant.[1][3][4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Methyl adamantane-1-carboxylate** is crucial for laboratory safety. The following workflow outlines the necessary steps from preparation to disposal.



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Safe Handling Workflow

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Methyl adamantane-1-carboxylate** to prevent skin, eye, and respiratory exposure.

PPE Category	Specific Requirements
Eye/Face Protection	Safety glasses with side-shields or goggles.[1] A face shield may be appropriate for larger quantities.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. For larger quantities or risk of splashing, consider additional protective clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[1][3] If dust is generated, a NIOSH-approved respirator may be necessary.

Storage

Proper storage is essential to maintain the integrity of the compound and ensure safety.

Storage Condition	Requirement
Temperature	2-8°C.
Container	Keep in a tightly closed container.[1][3]
Environment	Store in a dry, cool, and well-ventilated place away from direct sunlight and heat.[3]
Incompatibilities	Avoid strong oxidizing agents.[5]

Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [6]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. [1] [7] Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] [5] Remove contact lenses if present and easy to do. [1] [2] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. [3] Avoid generating dust. Ensure adequate ventilation.

Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Method
Unused Product	Dispose of contents/container to an approved waste disposal plant.[1][3][4] Do not mix with other waste.[4]
Contaminated Materials (e.g., PPE, spill cleanup)	Place in a sealed, labeled container and dispose of as hazardous waste.
Empty Containers	Handle uncleaned containers like the product itself.[4] Before disposal, remove contents completely.[2]

By adhering to these safety protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **Methyl adamantane-1-carboxylate**.

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